

Toxicological Profile of N-Nitroso Ambroxol: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Ambroxol is a nitrosamine impurity that can form in ambroxol, a widely used mucolytic agent.[1] Nitrosamines are classified as a "cohort of concern" due to their potential genotoxic and carcinogenic properties.[2][3] Consequently, the presence of **N-Nitroso Ambroxol** in pharmaceutical products is strictly monitored and controlled by regulatory agencies to ensure patient safety. This technical guide provides a comprehensive overview of the available toxicological data, relevant experimental protocols, and metabolic pathways associated with **N-Nitroso Ambroxol**.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	N-(2-Amino-3,5-dibromobenzyl)-N-((1r,4r)-4-hydroxycyclohexyl)nitrous amide	Manasa Life Sciences
Molecular Formula	C13H17Br2N3O2	Manasa Life Sciences
Molecular Weight	407.11 g/mol	Manasa Life Sciences
CAS Number	Not Available	Manasa Life Sciences

Toxicological Data Summary

The primary toxicological concern for N-nitroso compounds is their potential for mutagenicity and carcinogenicity.[3] Regulatory assessment, therefore, focuses heavily on genotoxicity.

Endpoint	Result	Comments	Source
Acceptable Intake (AI)	1500 ng/day	Established by the European Medicines Agency (EMA) and the Health Sciences Authority (HSA) of Singapore. This limit is based on a negative bacterial reverse mutation test.	EMA, HSA
Genotoxicity (in vitro)	Negative in Bacterial Reverse Mutation Assay (Ames Test)	The negative result in this key assay for mutagenicity is the basis for the established Acceptable Intake.	EMA
Acute Toxicity (Oral, Dermal, Inhalation)	No Data Available	As per the Material Safety Data Sheet (MSDS), specific studies on acute toxicity have not been reported.	Cleanchem
Skin Corrosion/Irritation	No Data Available	MSDS indicates a lack of data for this endpoint.	Cleanchem
Serious Eye Damage/Irritation	No Data Available	MSDS indicates a lack of data for this endpoint.	Cleanchem
Germ Cell Mutagenicity	No Data Available	Beyond the bacterial reverse mutation assay, further specific data on germ cell mutagenicity is not publicly available.	Cleanchem

Carcinogenicity	No Data Available	While N-nitroso compounds as a class are considered potential carcinogens, specific long-term carcinogenicity studies on N-Nitroso Ambroxol are not publicly available. The focus of regulatory control is on limiting exposure based on mutagenicity data.	Cleanchem
Reproductive Toxicity	No Data Available	MSDS indicates a lack of data for this endpoint.	Cleanchem
STOT-Single Exposure	No Data Available	MSDS indicates a lack of data for this endpoint.	Cleanchem
STOT-Repeated Exposure	No Data Available	MSDS indicates a lack of data for this endpoint.	Cleanchem

Experimental Protocols

The cornerstone for the toxicological assessment of **N-Nitroso Ambroxol**, as indicated by the EMA, is the bacterial reverse mutation assay, also known as the Ames test. This assay is performed following guidelines such as OECD 471 and is a key component of the ICH M7 guideline for the assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

Objective: To assess the potential of **N-Nitroso Ambroxol** to induce gene mutations in bacteria. A positive result indicates mutagenic potential.

Principle: The assay utilizes specific strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for an essential amino acid (e.g., histidine for *Salmonella*). These strains are unable to grow in a medium lacking this amino acid. The test substance is incubated with the bacterial strains, and if it is a mutagen, it will cause a reverse mutation (reversion) that restores the ability of the bacteria to synthesize the required amino acid, leading to the growth of visible colonies.

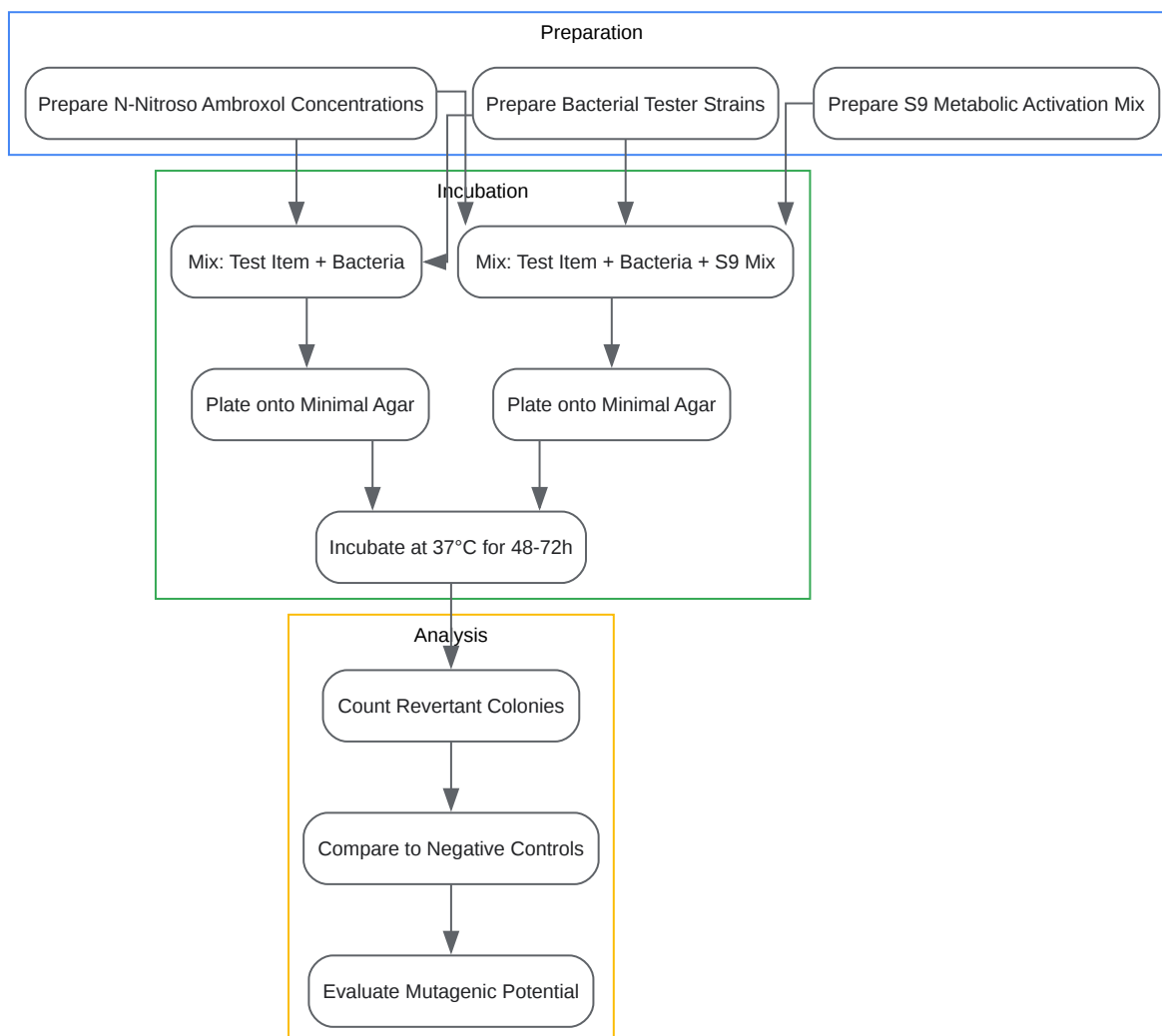
Methodology:

- **Test Strains:** A minimum of five strains are typically used, including four strains of *S. typhimurium* (TA98, TA100, TA1535, and TA1537 or TA97) and one strain of *E. coli* (WP2 uvrA) or *S. typhimurium* (TA102). This selection of strains allows for the detection of different types of mutations, such as frameshift and base-pair substitutions.
- **Metabolic Activation:** Since many N-nitroso compounds are not directly mutagenic and require metabolic activation to exert their genotoxic effects, the assay is conducted both with and without a metabolic activation system. The most common system is a post-mitochondrial fraction (S9 fraction) derived from the livers of rodents (e.g., rats or hamsters) pre-treated with an enzyme-inducing agent.
- **Procedure (Plate Incorporation Method):**
 - The test substance at various concentrations, the bacterial tester strain, and, if required, the S9 mix are combined in molten top agar.
 - This mixture is poured onto the surface of a minimal glucose agar plate.
 - The plates are incubated at 37°C for 48-72 hours.
 - Following incubation, the number of revertant colonies on each plate is counted.
- **Data Analysis:** The mutagenic potential is evaluated by comparing the number of revertant colonies in the test cultures to the number in the negative (solvent) control cultures. A substance is generally considered mutagenic if it produces a dose-dependent increase in the

number of revertants and/or a reproducible and significant positive response in at least one tester strain.

Visualizations

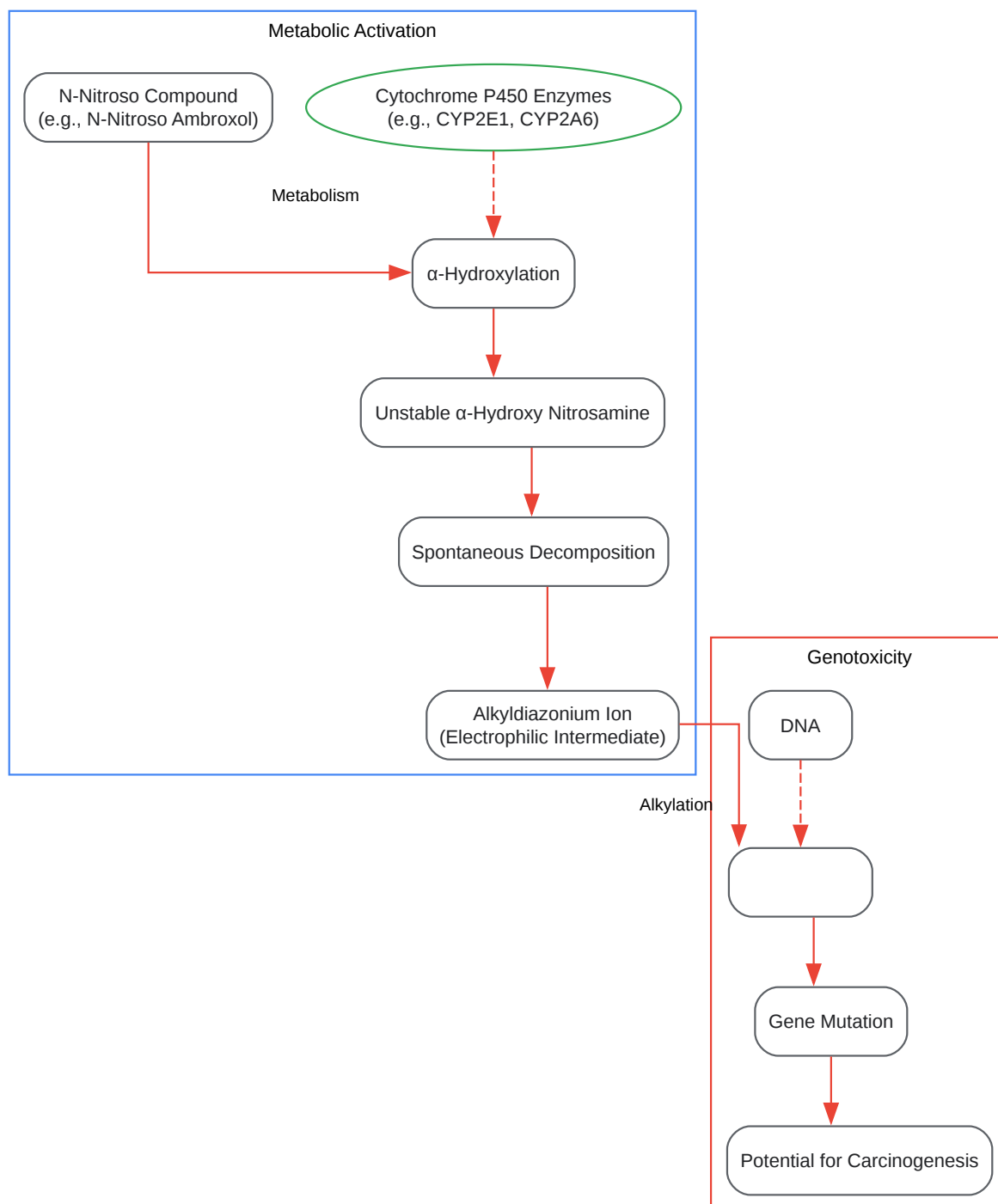
Experimental Workflow: Bacterial Reverse Mutation Assay



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Caption: Workflow for the Bacterial Reverse Mutation Assay (Ames Test).

Signaling Pathway: Metabolic Activation of N-Nitrosamines



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Caption: Metabolic activation pathway of N-nitrosamines leading to genotoxicity.

Conclusion

The toxicological profile of **N-Nitroso Ambroxol** is primarily defined by its genotoxic potential, which is the main focus of regulatory bodies. The established Acceptable Intake of 1500 ng/day is based on a negative result in the bacterial reverse mutation assay, indicating that at this level, the risk of mutagenicity is considered negligible. While data on other toxicological endpoints are currently unavailable, the control of this impurity to the established AI is considered protective of public health. This technical guide provides researchers and drug development professionals with the core toxicological information and relevant methodologies for the assessment of **N-Nitroso Ambroxol**.

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